

Electronic & Reactivity Profile: 3-(Hydroxymethyl)-4-iodophenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Hydroxymethyl)-4-iodophenol

CAS No.: 915707-73-2

Cat. No.: B1604347

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Technical Whitepaper for Medicinal Chemistry & Materials Science^[1]

Executive Summary & Structural Significance

3-(Hydroxymethyl)-4-iodophenol (Iso-vanillyl alcohol iodide derivative) represents a unique "push-pull" electronic scaffold.^[1] It combines a hard nucleophile (phenol), a modifiable linker (benzyl alcohol), and a soft electrophile (aryl iodide) within a crowded 1,2,4-substitution pattern.

- **Core Utility:** It serves as a high-value scaffold for Suzuki-Miyaura cross-couplings where orthogonal protection of the phenol and alcohol allows for sequential functionalization.^[1]
- **Supramolecular Role:** The iodine atom at the para position to the phenol hydroxyl group creates a polarized

-hole, making this molecule an excellent Halogen Bond (XB) donor in crystal engineering and protein-ligand binding studies.

Electronic Architecture

The electronic behavior of this molecule is governed by the interplay between the inductive withdrawal of the iodine and the resonance donation of the phenol.

Hammett Parameters & pKa Prediction

Unlike simple phenols, the presence of the hydroxymethyl group at the meta position (relative to the phenol OH) introduces subtle electronic perturbations.

Parameter	Value / Prediction	Mechanism
Phenol pKa (Calc.)	9.15 ± 0.10	The iodine () and hydroxymethyl () are both electron-withdrawing, increasing acidity relative to phenol (pKa 9.95). [1]
Iodine Character	Soft Electrophile	High polarizability; susceptible to metal insertion (Pd, Mg). [1]
Dipole Moment	~2.4 - 2.8 Debye	Vector sum points towards the Iodine/Oxygen rich region. [1]

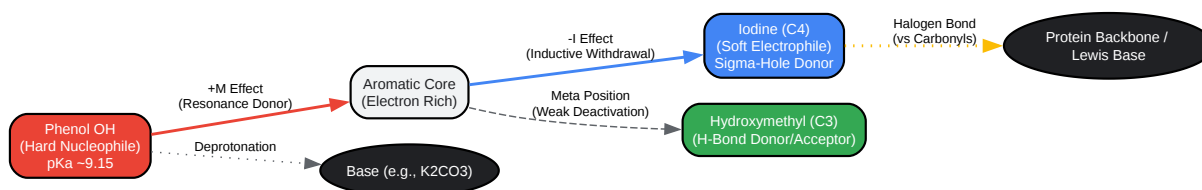
The Sigma-Hole (-hole)

A critical feature for drug design is the region of positive electrostatic potential on the extension of the C-I bond.

- **Magnitude:** The electron-withdrawing phenol group para to the iodine enhances the -hole strength compared to iodobenzene.
- **Directionality:** Strictly linear (180° relative to the C-I bond).[\[1\]](#)
- **Interaction:** Capable of forming strong halogen bonds with backbone carbonyls in proteins (e.g., Kinase hinge regions).[\[1\]](#)

Electronic Topology Diagram

The following diagram illustrates the electronic vectors and potential interaction sites.



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Figure 1: Electronic vector map showing the "Push-Pull" dynamics between the Phenol donor and Iodine acceptor.

Computational Characterization Protocol

To rigorously validate the electronic properties for a specific application (e.g., docking), the following DFT (Density Functional Theory) workflow is recommended. This protocol ensures accurate modeling of the heavy iodine atom.^[1]

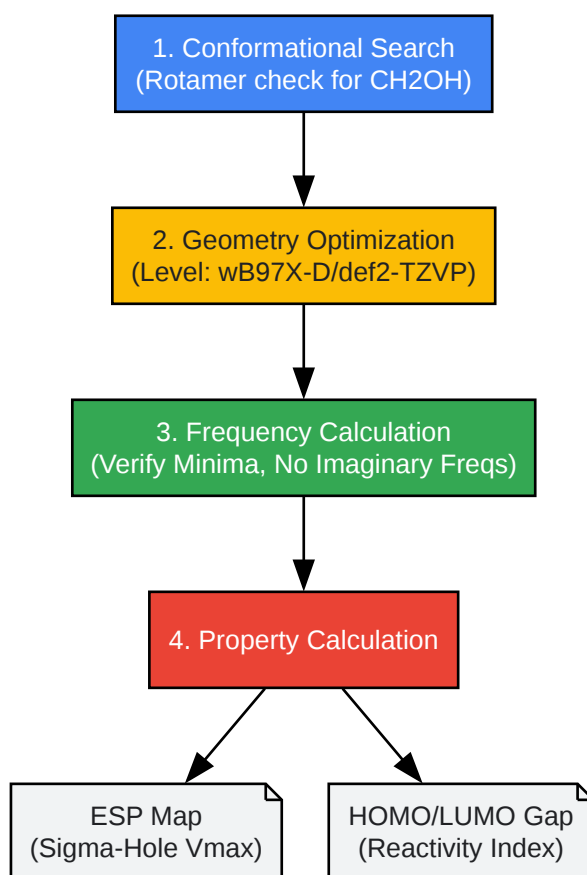
Recommended DFT Methodology

- Functional: wB97X-D or M06-2X.^[1]
 - Reasoning: These functionals include dispersion corrections, which are critical for accurately modeling the large, diffuse electron cloud of Iodine and non-covalent halogen bonding interactions.
- Basis Set:
 - Iodine: def2-TZVP (Triple-Zeta Valence Polarized) with an associated ECP (Effective Core Potential).^[1]
 - Reasoning: An ECP is mandatory to account for relativistic effects in Iodine, which significantly influence bond length and

-hole magnitude.[1]

- C, H, O:6-311+G(d,p).
- Solvation Model:SMD (Solvation Model based on Density).
 - Solvent: Water (for pKa) or DMSO (for reactivity).[1]

Computational Workflow Diagram



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Figure 2: Standardized computational workflow for characterizing iodinated phenols.

Synthesis & Regioselectivity Challenges

Synthesizing **3-(Hydroxymethyl)-4-iodophenol** requires navigating regioselectivity issues. Direct iodination of 3-hydroxybenzyl alcohol is the most direct route but prone to isomer formation.[1]

The Regioselectivity Problem

The starting material, 3-hydroxybenzyl alcohol, has three activated positions:

- Position 2: Sterically hindered (between OH and CH₂OH).[1]
- Position 4: Para to OH, Ortho to CH₂OH.[1] (Target)
- Position 6: Ortho to OH, Para to CH₂OH.[1] (Major Impurity)

Optimized Synthetic Protocol

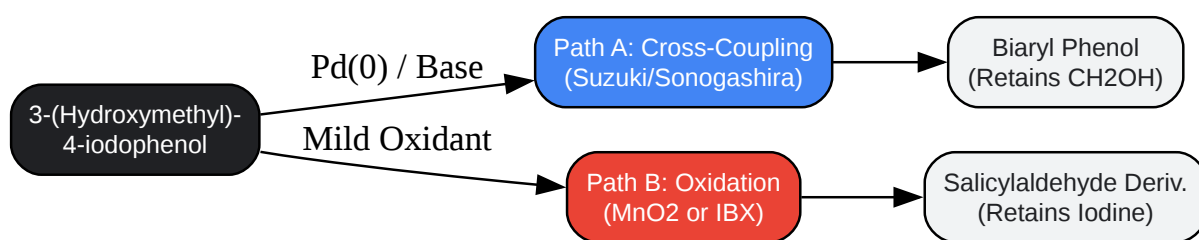
To maximize the yield of the 4-iodo isomer, mild electrophilic iodination conditions are preferred to allow thermodynamic control.

Protocol:

- Reagents: 3-Hydroxybenzyl alcohol (1.0 eq), NIS (N-Iodosuccinimide, 1.05 eq).
- Solvent: Acetonitrile (MeCN) or Methanol (MeOH) at -10°C to 0°C.
 - Note: Lower temperatures favor the kinetically controlled product, but steric hindrance at C4 might push reaction to C6.
- Purification: The 4-iodo and 6-iodo isomers have distinct polarity differences due to the proximity of the Iodine to the CH₂OH group (potential intramolecular interaction in the 4-isomer).
 - Separation: Flash column chromatography (Hexanes:EtOAc gradient).[1] The 4-isomer typically elutes after the 6-isomer due to hydrogen bonding effects with the silica.

Reactivity Pathway

Once synthesized, the molecule offers two orthogonal reaction vectors.



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Figure 3: Divergent synthesis pathways utilizing the orthogonal functional groups.

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